

An Examination of the Physicochemical Characteristics of 6-Heneicosyn-11-one

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Compound of Interest

Compound Name: 6-Heneicosyn-11-one

Cat. No.: B15370859

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

6-Heneicosyn-11-one is an organic compound with the molecular formula $C_{21}H_{38}O$. It is classified as a ketone and an alkyne, containing a carbonyl functional group at the 11th carbon position and a carbon-carbon triple bond at the 6th position of its 21-carbon chain. This document aims to provide a comprehensive overview of the known physical properties of **6-Heneicosyn-11-one**. However, it is important to note that publicly available data on this specific compound is limited. It is primarily documented as a synthetic intermediate in the preparation of (Z)-6-heneicosen-11-one, a sex pheromone of the Douglas fir tussock moth.^[1]
^[2]

Quantitative Physical Properties

A thorough review of scientific literature and chemical databases reveals a scarcity of experimentally determined physical properties for **6-Heneicosyn-11-one**. The available data is summarized in the table below.

Physical Property	Value	Notes
Molecular Formula	C ₂₁ H ₃₈ O	-
Molecular Weight	306.5 g/mol	Calculated from the molecular formula.
Appearance	Pale yellow oil	Described in a synthetic procedure. [1]
Boiling Point	Not available	-
Melting Point	Not available	-
Density	Not available	-
Solubility	Not available	-
Refractive Index	Not available	-

The lack of comprehensive data necessitates that any application or further research involving this compound would likely require experimental determination of its key physical properties.

Experimental Protocols

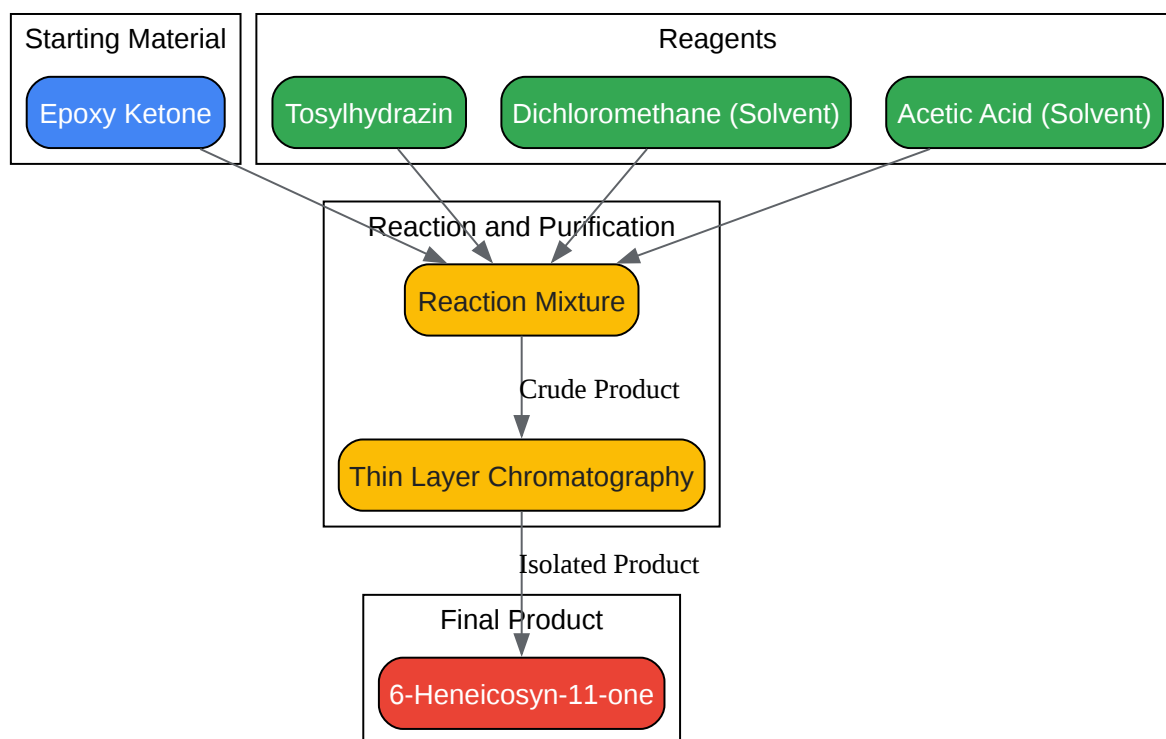
Detailed experimental protocols for the measurement of the physical properties of **6-Heneicosyn-11-one** are not published. However, standard methodologies for the characterization of ketones and alkynes would be applicable.

General Protocol for Determining Boiling Point (Not Performed): The boiling point of a liquid sample such as **6-Heneicosyn-11-one** could be determined by distillation under reduced pressure to prevent decomposition. The boiling point would be recorded as the temperature at which the liquid and vapor phases are in equilibrium, corrected to standard pressure.

General Protocol for Determining Density (Not Performed): The density could be measured using a pycnometer. The mass of a known volume of the substance would be determined at a specific temperature, and the density calculated by dividing the mass by the volume.

Synthesis and Logical Workflow

6-Heneicosyn-11-one is synthesized from an epoxy ketone precursor. The workflow involves the ring-opening of the epoxide and subsequent rearrangement to form the alkyne.



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Caption: Synthetic workflow for **6-Heneicosyn-11-one**.

Conclusion

While **6-Heneicosyn-11-one** is a known chemical entity, its physical properties have not been extensively characterized in the available scientific literature. The information presented here is based on its molecular formula and its appearance as described in a synthetic context. Researchers and drug development professionals requiring detailed physical property data for this compound will need to undertake experimental measurements. The provided synthetic

workflow offers a logical pathway for its preparation, which is the first step in enabling such characterization.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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